

Application Notes and Protocols for the Spectrophotometric Estimation of Teneligli-ptin Hydrobromide

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Compound of Interest

Compound Name: *Teneligliptin hydrobromide*

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For: Researchers, scientists, and drug development professionals

Introduction: The Significance of Teneligliptin Quantification

Teneligliptin, a potent and long-acting dipeptidyl peptidase-4 (DPP-4) inhibitor, is a cornerstone in the management of type-2 diabetes mellitus.[1][2][3] It functions by slowing the inactivation of incretin hormones, which play a crucial role in regulating blood glucose levels.[1] Given its therapeutic importance, the development of simple, accurate, and cost-effective analytical methods for the quantification of Teneligliptin in bulk drug and pharmaceutical dosage forms is paramount for quality control and regulatory compliance. Spectrophotometry, owing to its simplicity, rapidity, and affordability, presents an attractive alternative to more complex chromatographic techniques for routine analysis.[2]

This document provides a comprehensive guide to various validated UV-spectrophotometric methods for the estimation of **Teneligliptin hydrobromide**. The protocols detailed herein are grounded in established scientific literature and validated according to the International

Conference on Harmonisation (ICH) guidelines, ensuring reliability and reproducibility.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Method 1: Zero-Order UV-Spectrophotometry

Principle

This is the most direct spectrophotometric method, based on the measurement of light absorbance at a single wavelength. According to the Beer-Lambert law, the absorbance of a solution is directly proportional to the concentration of the analyte. The wavelength of maximum absorbance (λ_{max}) is selected to ensure the highest sensitivity and to minimize interference. For **Teneligliptin hydrobromide**, the λ_{max} is typically observed in the range of 243-246 nm in various solvents.[\[2\]](#)[\[4\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Experimental Protocol

1. Materials and Reagents:

- **Teneligliptin hydrobromide** hydrate (API or standard)
- Distilled water/Methanol/Dimethyl Sulphoxide (DMSO) (AR grade)
- Volumetric flasks (calibrated)
- Pipettes (calibrated)
- UV-Visible Spectrophotometer (double beam) with 1 cm quartz cells

2. Preparation of Standard Stock Solution (1000 $\mu\text{g/mL}$):

- Accurately weigh 100 mg of **Teneligliptin hydrobromide** hydrate and transfer it to a 100 mL volumetric flask.
- Add approximately 50 mL of the chosen solvent (e.g., distilled water) and sonicate for 10-15 minutes to dissolve the drug completely.[\[10\]](#)
- Make up the volume to 100 mL with the same solvent.

3. Preparation of Working Standard Solution (100 $\mu\text{g/mL}$):

- Pipette 10 mL of the standard stock solution into a 100 mL volumetric flask.
- Dilute to the mark with the solvent.[\[10\]](#)

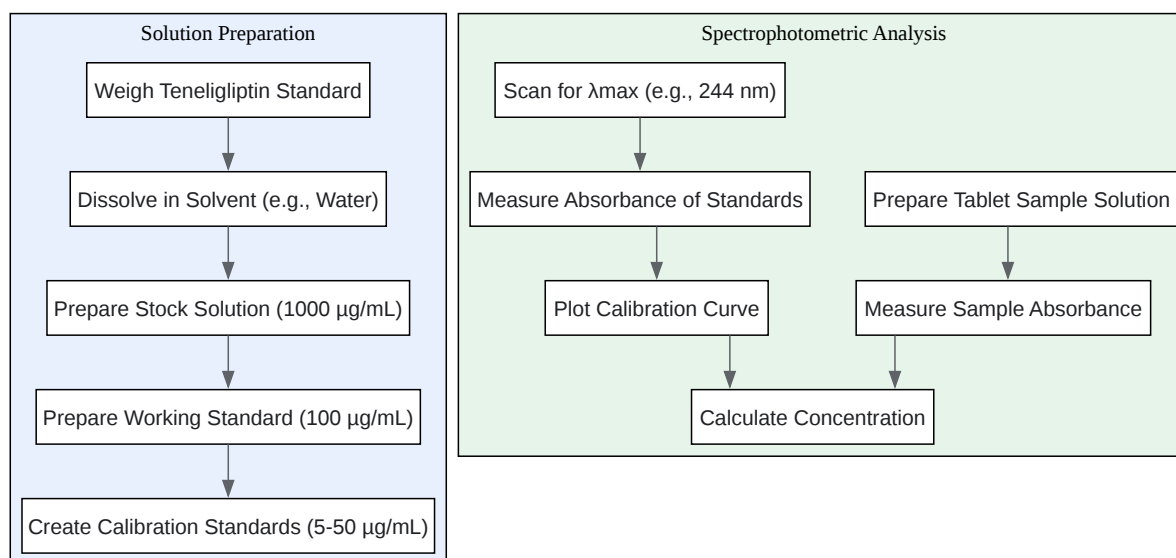
4. Preparation of Calibration Curve:

- From the working standard solution, prepare a series of dilutions to obtain concentrations in the desired linear range (e.g., 5-50 $\mu\text{g/mL}$).[\[2\]](#)[\[4\]](#)[\[8\]](#)[\[10\]](#)
- Measure the absorbance of each solution at the predetermined λ_{max} (e.g., 244 nm) against a solvent blank.[\[4\]](#)
- Plot a calibration curve of absorbance versus concentration.

5. Analysis of Tablet Formulation:

- Weigh and finely powder 20 tablets.
- Accurately weigh a quantity of the powder equivalent to 10 mg of Teneligliptin and transfer it to a 100 mL volumetric flask.
- Add about 70 mL of the solvent, sonicate for 15 minutes, and then make up the volume.
- Filter the solution through a Whatman filter paper (0.45 μm).[\[1\]](#)
- Dilute the filtrate appropriately to obtain a concentration within the linearity range.
- Measure the absorbance at the λ_{max} and determine the concentration from the calibration curve.

Workflow Diagram



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Caption: Workflow for Zero-Order Spectrophotometry of Teneligliptin.

Method 2: Derivative Spectrophotometry

Principle

Derivative spectrophotometry involves the conversion of a normal zero-order spectrum into its first, second, or higher-order derivatives. This technique is particularly useful for resolving overlapping spectra in multi-component analysis and for eliminating baseline drift. For single-component analysis of Teneligliptin, the first-order derivative method can enhance specificity. The concentration is determined by measuring the amplitude at a specific wavelength, often at a zero-crossing point of an interfering substance or at a peak maximum or minimum in the derivative spectrum.^{[5][6][12]}

Experimental Protocol

1. Materials and Reagents:

- Same as for the Zero-Order method.

2. Solution Preparation:

- Prepare the standard stock solution, working standard solution, and calibration standards as described in the Zero-Order method. A typical linearity range for the first-order derivative method is 5-80 $\mu\text{g/mL}$.[\[5\]](#)[\[6\]](#)

3. Spectrophotometric Analysis:

- Scan the zero-order spectra of the standard solutions.
- Transform the zero-order spectra into first-order derivative spectra ($dA/d\lambda$) using the spectrophotometer's software. Set the wavelength interval ($\Delta\lambda$) to 2 nm and a scaling factor of 1.[\[5\]](#)
- Measure the derivative response at a selected peak minimum (e.g., 266.4 nm) or peak maximum.[\[5\]](#)[\[6\]](#)
- Plot a calibration curve of the derivative response versus concentration.

4. Analysis of Tablet Formulation:

- Prepare and dilute the tablet sample solution as previously described.
- Record the first-order derivative spectrum of the sample solution.
- Measure the derivative response at the selected wavelength and calculate the concentration using the calibration curve.

Method 3: Area Under the Curve (AUC)

Spectrophotometry

Principle

The Area Under the Curve (AUC) method involves calculating the integrated value of absorbance with respect to wavelength between two selected wavelengths. This method is advantageous as the absorbance values at all points in the selected wavelength range are considered, which can lead to better precision and accuracy. The AUC is directly proportional to the concentration of the analyte.

Experimental Protocol

1. Materials and Reagents:

- Same as for the Zero-Order method.

2. Solution Preparation:

- Prepare the standard stock solution, working standard solution, and calibration standards as described in the Zero-Order method. A common linearity range for the AUC method is 5-70 µg/mL.[\[5\]](#)[\[6\]](#)

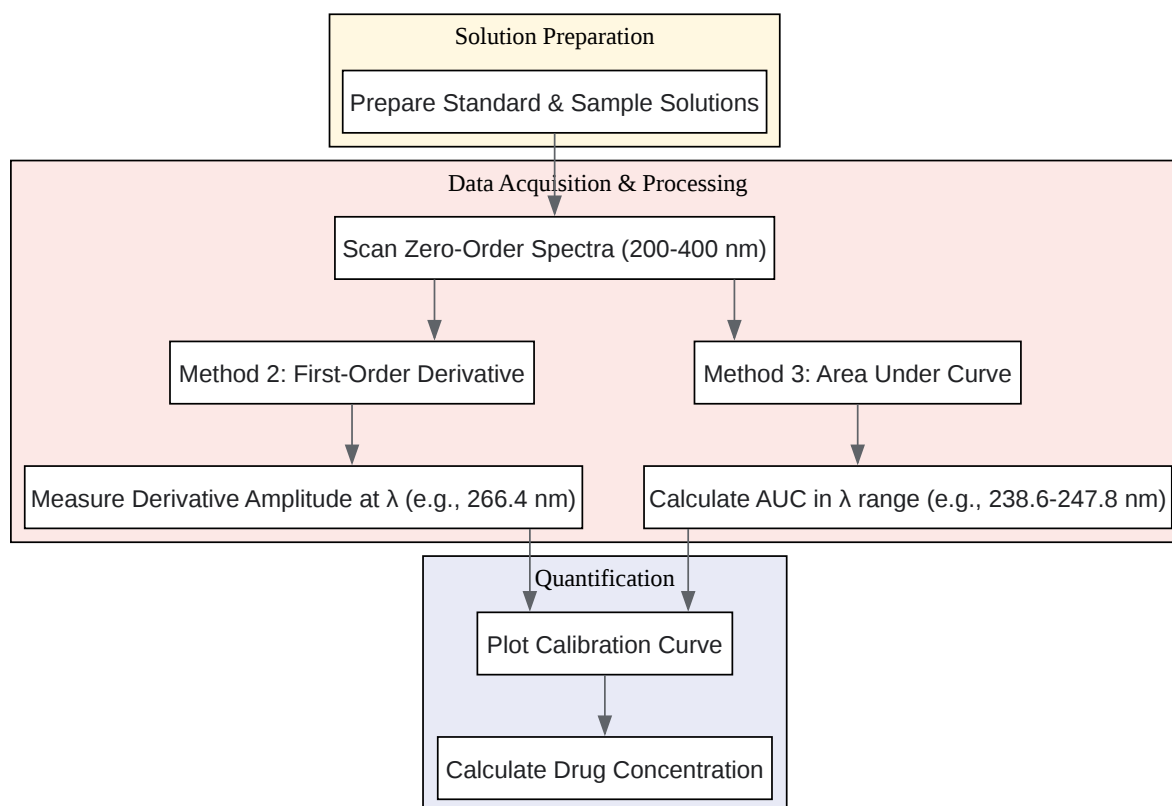
3. Spectrophotometric Analysis:

- Scan the zero-order spectra of the standard solutions.
- Select a wavelength range for calculating the AUC (e.g., 238.6 nm to 247.8 nm).[\[5\]](#)[\[6\]](#)
- Calculate the area under the curve for each standard solution within the selected wavelength range.
- Plot a calibration curve of the AUC versus concentration.

4. Analysis of Tablet Formulation:

- Prepare and dilute the tablet sample solution as previously described.
- Record the zero-order spectrum of the sample solution.
- Calculate the AUC within the specified wavelength range and determine the concentration from the calibration curve.

Workflow for Advanced Spectrophotometric Methods



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Caption: Workflow for Derivative and AUC Spectrophotometric Methods.

Method Validation and Performance Comparison

All the described methods have been validated according to ICH guidelines, demonstrating their suitability for the intended purpose.[4][5][6][7] Key validation parameters are summarized

below for easy comparison.

Parameter	Method 1 (Zero-Order)	Method 2 (Derivative)	Method 3 (AUC)
Solvent	Distilled Water[4][5], Methanol[8][10], DMSO[1][7]	Distilled Water[5][6]	Distilled Water[5][6]
λ_{max} / Wavelength	~244 nm[4][5][6]	266.4 nm (peak minima)[5][6]	238.6-247.8 nm[5][6]
Linearity Range ($\mu\text{g/mL}$)	5-70[5][6], 10-50[4][8][10]	5-80[5][6]	5-70[5][6]
Correlation Coefficient (r^2)	> 0.999[4][5][6]	> 0.999[5][6]	> 0.999[5][6]
Accuracy (%) Recovery)	97.7% - 101.80%[4][5][6]	98.54% - 101.80%[5][6]	98.54% - 101.80%[5][6]
Precision (%RSD)	< 2%[4][5][6]	< 2%[5][6]	< 2%[5][6]
LOD ($\mu\text{g/mL}$)	0.19 - 4.19[1][2]	-	-
LOQ ($\mu\text{g/mL}$)	0.83 - 12.72[1][2]	-	-

Causality and Experimental Choices

- Choice of Solvent: The solubility of **Teneligliptin hydrobromide** hydrate in various solvents like water, methanol, and DMSO allows for flexibility in method development.[1][11] Distilled water is often preferred as it is an economical, readily available, and environmentally friendly solvent.[4][5][6]
- Selection of Wavelength: The λ_{max} is chosen to achieve maximum sensitivity. For derivative and AUC methods, the selection of specific wavelengths or wavelength ranges is critical to ensure linearity and minimize interference from excipients.
- Validation: Adherence to ICH guidelines is not merely a regulatory requirement but a system of self-validation. Parameters like linearity, accuracy, precision, LOD, and LOQ provide a

comprehensive evaluation of the method's performance, ensuring that the results are trustworthy and reproducible.[4][7]

Conclusion

The UV-spectrophotometric methods detailed in these application notes are simple, rapid, precise, and accurate for the estimation of **Teneligliptin hydrobromide** in bulk and pharmaceutical formulations. The zero-order method is the most straightforward for routine quality control. The derivative and AUC methods offer enhanced specificity and can be particularly useful when dealing with potential background interference. The choice of method can be guided by the specific requirements of the analysis and the available instrumentation.

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